

Raltitrexed polyglutamate formation and intracellular retention

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Compound Focus: Raltitrexed

CAS No.: 112887-68-0

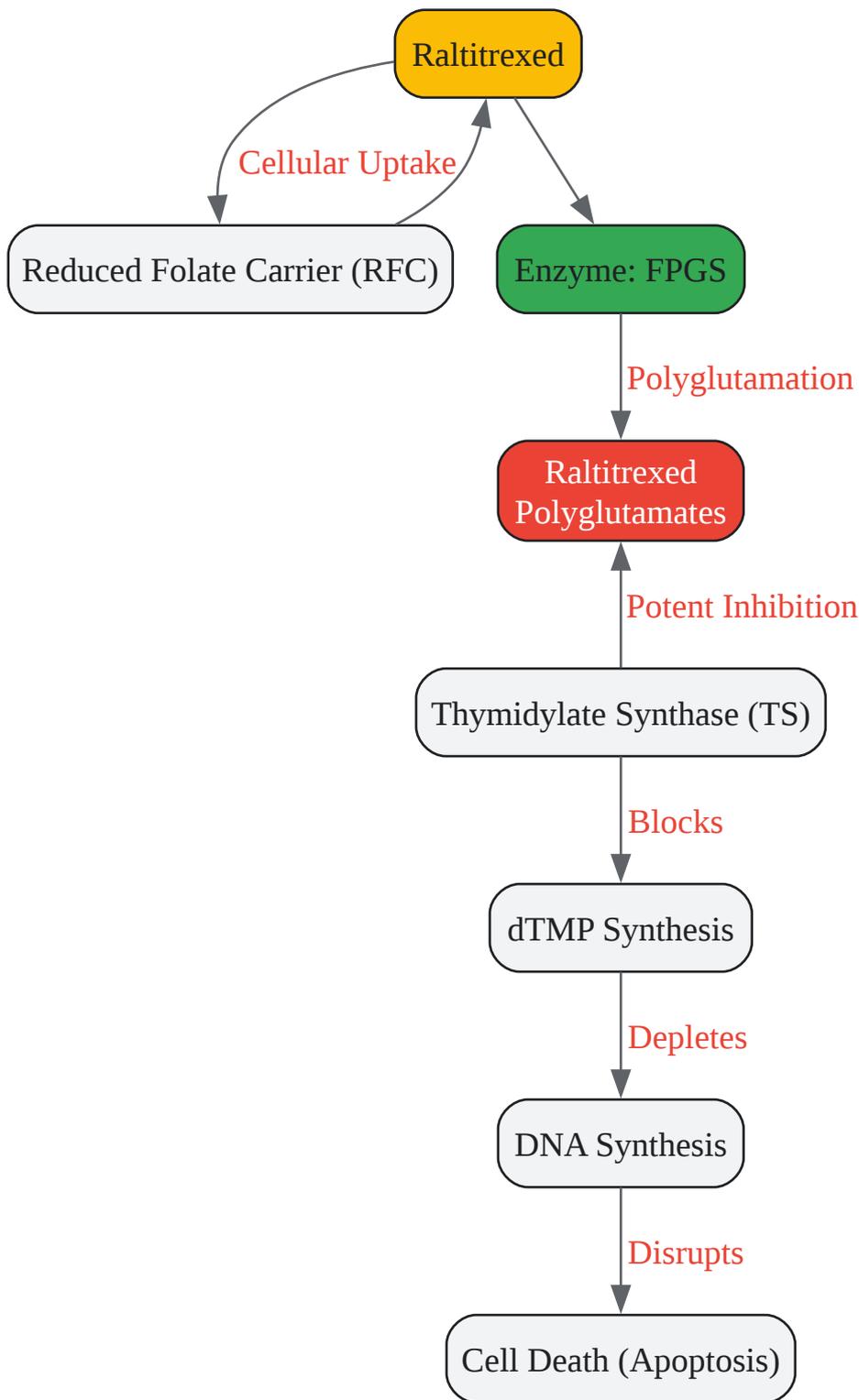
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Mechanism of Action & Polyglutamation

Raltitrexed is a quinazoline folate analogue designed to specifically inhibit thymidylate synthase (TS) [1]. TS is a critical enzyme in the *de novo* synthesis of thymidine triphosphate (dTMP), a necessary precursor for DNA replication [2]. The inhibition of TS leads to "thymineless death," a form of cell death triggered by DNA damage and fragmentation [2].

The following diagram illustrates the core mechanism of action and the crucial role of polyglutamation:



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Figure 1: The mechanism of **raltitrexed** action, highlighting the critical role of intracellular polyglutamation in enhancing and sustaining thymidylate synthase inhibition.

Experimental Data & Protocols

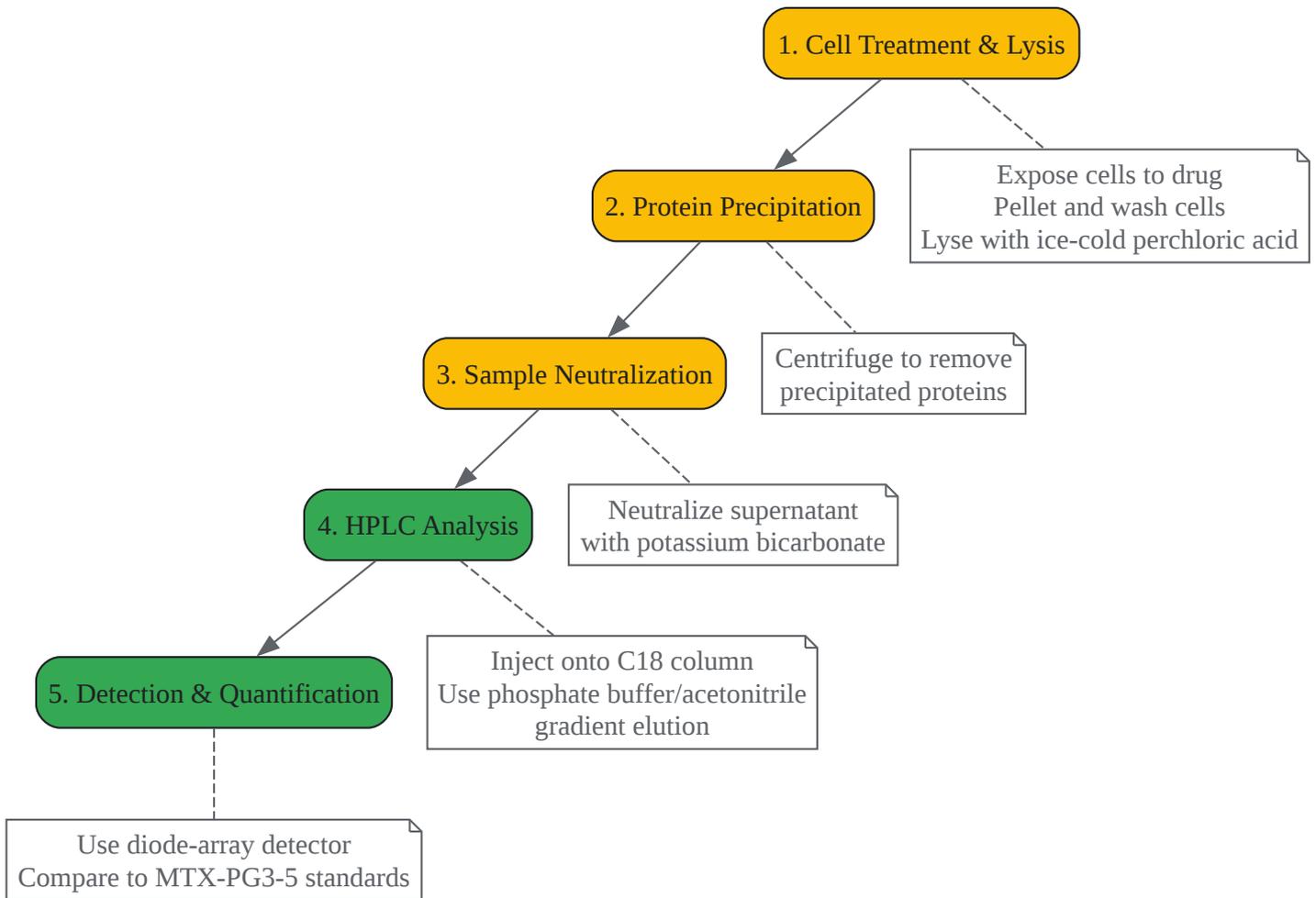
The functional importance of polyglutamation is demonstrated by research showing that cells with low FPGS activity exhibit profound resistance to **raltitrexed** [3]. The prolonged intracellular retention of the active polyglutamates is reflected in the triexponential plasma pharmacokinetic profile of the parent drug, which features a very long terminal elimination half-life [4] [5].

The table below summarizes key quantitative data on **raltitrexed**'s activity and pharmacokinetics.

Parameter	Value / Finding	Context / Source
TS Inhibition (IC₅₀)	~9 nM [6]	L1210 cell growth inhibition in culture
Plasma Half-Lives	t _{1/2} α: ~12 min; t _{1/2} β: ~103 min; t _{1/2} γ: >24 hours [5]	Triexponential decline in patients
FPGS Impact	>1000-fold resistance in low-FPGS cells [3]	CCRF-CEM:RC2Tomudex cell line vs. parent line
CSF Penetration	Limited (0.6-2.0%); detectable only after 10 mg/m ² dose [4]	Non-human primate model
Protein Binding	>93% [7]	In plasma

Detailed Experimental Protocol

A standard method for quantifying polyglutamate formation is High-Performance Liquid Chromatography (HPLC). The following workflow, adapted from a study on methotrexate polyglutamates, outlines the core steps [8]:



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Figure 2: A standard HPLC workflow for quantifying intracellular polyglutamate levels.

Clinical & Therapeutic Implications

The unique pharmacology of **raltitrexed** has direct clinical consequences. The standard dose is 3 mg/m² administered as a 15-minute intravenous infusion every 3 weeks [1] [9]. This dosing interval is feasible precisely because the polyglutamated forms are retained in cells, providing continuous TS inhibition [1].

- **Toxicity and Patient Selection:** The long half-life and dependence on renal excretion mean that toxicity can be severe and unpredictable if not managed carefully [1]. Dose adjustments are mandatory based on creatinine clearance, as detailed in the table below. The most common dose-limiting toxicities are gastrointestinal (diarrhea, mucositis) and myelosuppression [1] [10] [9].

Creatinine Clearance (mL/min)	Recommended Dose	Dosing Interval
> 65	100% (3 mg/m ²)	Every 3 weeks
55 - 65	75%	Every 4 weeks
25 - 54	50%	Every 4 weeks
< 25	Contraindicated	Not applicable

- **Role in Therapy: Raltitrexed** is approved for palliative treatment of advanced colorectal cancer when 5-fluorouracil-based regimens are not tolerated or are inappropriate [9]. It is also used in combination regimens with oxaliplatin (TOMOX) or irinotecan, showing documented activity in clinical trials [1].

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